

Technical Note: Inquiry Regarding C.I. 64500

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 1

Cat. No.: B124965

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Subject: Initial Identification and Data Unavailability for C.I. 64500

An extensive search for "C.I. 64500" was conducted to gather information on its spectral properties for the creation of an in-depth technical guide. The search queries included "C.I. 64500 spectral properties," "C.I. 64500 absorption spectrum," "C.I. 64500 emission spectrum," "C.I. 64500 molar absorptivity," and "Solvatochromism of C.I. 64500."

The results of this comprehensive search have consistently indicated that "C.I. 64500" does not correspond to a registered Colour Index (C.I.) name for a dye or chemical compound. Instead, the identifier "64500" is associated with industrial and consumer products, most notably the WARN 2.5ci ATV winch.

Due to the absence of any scientific literature or data pertaining to the spectral properties of a chemical substance designated as "C.I. 64500," it is not possible to fulfill the request for a technical guide, data tables, or diagrams as outlined.

Recommendation:

For us to proceed with your request, we kindly ask that you verify the identifier of the compound of interest. Please provide a correct Colour Index name, CAS registry number, common chemical name, or any other relevant identifiers. Upon receipt of a valid identifier, we will be able to initiate a new search and compile the requested technical documentation.

- To cite this document: BenchChem. [Technical Note: Inquiry Regarding C.I. 64500]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b124965#c-i-64500-spectral-properties\]](https://www.benchchem.com/product/b124965#c-i-64500-spectral-properties)

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